

Hydroxylamine-15N hydrochloride CAS number and molecular weight.

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Compound of Interest

Compound Name: Hydroxylamine-15N hydrochloride

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In-Depth Technical Guide: Hydroxylamine-15N Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Hydroxylamine-15N hydrochloride**, a crucial reagent in modern biochemical and pharmaceutical research. This isotopically labeled compound is instrumental in a variety of applications, from elucidating metabolic pathways to advancing drug discovery through stable isotope labeling.

Core Properties of Hydroxylamine-15N Hydrochloride

Hydroxylamine-15N hydrochloride is a stable isotope-labeled form of hydroxylamine hydrochloride, where the nitrogen atom is the heavy isotope ¹⁵N. This isotopic enrichment is key to its utility in analytical techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.



Property	Value	Citations
CAS Number	40711-48-6	[1][2]
Molecular Formula	H ₂ 15NOH·HCl	[1][2]
Molecular Weight	70.48 g/mol	[2]
Appearance	Colorless or off-white crystalline solid	
Purity	Typically ≥98 atom % ¹5N	[1]

Applications in Research and Drug Development

The primary value of **Hydroxylamine-15N hydrochloride** lies in its role as a versatile tool for isotopic labeling. The ¹⁵N label allows for the precise tracking and quantification of molecules in complex biological systems, overcoming the challenges of background interference from endogenous, unlabeled species.[1]

Key applications include:

- Quantitative Proteomics: It is used to introduce a stable isotope label into proteins, enabling
 accurate quantification in proteomics studies.[1] This is often achieved through the chemical
 modification of specific amino acid residues.
- Metabolism Research: As a precursor in the synthesis of other ¹⁵N-labeled compounds, it
 aids in tracing the metabolic fate of nitrogen-containing molecules and analyzing metabolic
 flux.[1]
- Elucidation of Reaction Mechanisms: The ¹⁵N label serves as a tracer to determine the pathways of chemical reactions and confirm reaction stoichiometry.[1]
- Synthesis of Labeled Drugs and Intermediates: In drug development, it is used to synthesize ¹⁵N-labeled versions of drug candidates or their metabolites for pharmacokinetic and pharmacodynamic studies.

Experimental Protocols



Below are generalized methodologies for common applications of **Hydroxylamine-15N hydrochloride**. Researchers should optimize these protocols for their specific experimental contexts.

Protocol 1: Cleavage of Protein Cross-linkers

This protocol is adapted for the cleavage of specific types of cross-linkers used in protein structural studies.

- Solution Preparation: Immediately before use, prepare a 2.0 M Hydroxylamine-15N hydrochloride solution in a suitable buffer (e.g., phosphate buffer, pH 8.5). Adjust the pH back to 8.5 with NaOH after dissolution.
- Incubation: Warm the hydroxylamine solution to 37°C. Mix equal volumes of the cross-linked sample and the hydroxylamine solution. Incubate for 3-6 hours with constant mixing.
- Removal of Excess Reagent: Promptly remove the excess hydroxylamine using dialysis or a desalting column.
- Analysis: Analyze the cleaved products by SDS-PAGE to assess the efficiency of the cleavage reaction.

Protocol 2: Deacetylation of SATA-modified Proteins

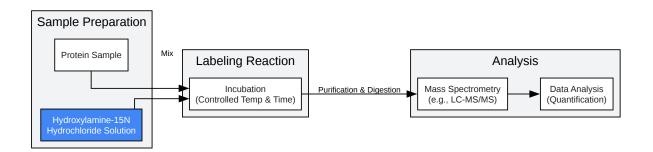
This procedure is for the deprotection of sulfhydryl groups on proteins modified with SATA (N-succinimidyl S-acetylthioacetate).

- Reagent Preparation: Prepare a 0.5 M Hydroxylamine-15N hydrochloride solution containing 25 mM EDTA in a suitable buffer (e.g., phosphate-buffered saline, pH 7.2-8.5).
 This solution should be made fresh.
- Reaction: Combine 1.0 mL of the SATA-modified protein solution with 100 μL of the prepared 0.5 M hydroxylamine solution.
- Incubation: Mix the solution and incubate for 2 hours at room temperature.
- Purification: Purify the resulting sulfhydryl-modified protein from the excess hydroxylamine and other reaction components using a desalting column.



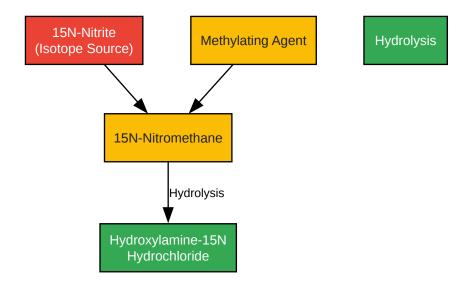
Visualizing Experimental Workflows

The following diagrams illustrate key processes involving **Hydroxylamine-15N hydrochloride**.



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Caption: Workflow for protein labeling using Hydroxylamine-15N hydrochloride.



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References

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